

# Ethylene Carbonate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylene carbonate

Cat. No.: B133899

[Get Quote](#)

An In-depth Whitepaper on the Core Physicochemical Properties, Experimental Methodologies, and Key Applications of **Ethylene Carbonate** for Researchers, Scientists, and Drug Development Professionals.

**Ethylene carbonate** (EC) is a cyclic carbonate ester of significant interest across various scientific disciplines. Its unique properties, including a high dielectric constant and excellent solvency, have established it as a critical component in lithium-ion battery electrolytes.<sup>[1]</sup> Beyond energy storage, its utility extends to chemical synthesis, serving as a polar solvent and a reactant in the production of various organic compounds.<sup>[2]</sup> This guide provides a detailed overview of the fundamental properties of **ethylene carbonate**, methodologies for their measurement, and key reaction pathways and workflows relevant to researchers.

## Core Physicochemical Properties

**Ethylene carbonate**, with the chemical formula  $C_3H_4O_3$ , is a colorless and odorless solid at room temperature, transitioning to a liquid state slightly above ambient temperatures.<sup>[3][4]</sup> Its high polarity and strong intermolecular forces result in a high boiling point and a high dielectric constant.<sup>[5]</sup>

## Summary of Physical and Chemical Properties

The fundamental physical and chemical properties of **ethylene carbonate** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **Ethylene Carbonate**

Property	Value	References
Chemical Formula	C <sub>3</sub> H <sub>4</sub> O <sub>3</sub>	[3]
IUPAC Name	1,3-dioxolan-2-one	[3]
Molecular Weight	88.06 g/mol	[3]
Appearance	White to yellow crystalline solid	[3]
Odor	Odorless	[3]
Density	1.321 g/cm <sup>3</sup> at 25 °C	[3][6]
Melting Point	34 to 37 °C (307 to 310 K)	[3]
Boiling Point	243 to 248 °C (516 to 521 K)	[3]
Flash Point	143 to 160 °C (416 to 433 K)	[1]
Vapor Pressure	<0.1 mbar at 20 °C	[7]

Table 2: Electrical and Solubility Properties of **Ethylene Carbonate**

Property	Value	References
Dielectric Constant	~89.6 at 40 °C	[8]
Dipole Moment	4.9 D	
Viscosity	1.90 mPa·s at 40 °C	[9][10]
Solubility in Water	Soluble	[3]
Solubility in Organic Solvents	Soluble in ethanol, acetone, ethyl acetate, benzene, and chloroform. Insoluble in gasoline and turpentine oil.	[1][11][12]

## Key Experimental Protocols

Accurate determination of the physicochemical properties of **ethylene carbonate** is crucial for its application in research and development. This section outlines the general methodologies for measuring viscosity, dielectric constant, and solubility.

## Viscosity Measurement

The viscosity of liquid **ethylene carbonate** is a critical parameter, especially in electrolyte formulations, as it influences ion mobility. A rotational viscometer is a common instrument for this measurement.<sup>[6]</sup>

General Methodology:

- **Sample Preparation:** **Ethylene carbonate** is a solid at room temperature and must be melted by heating it to a temperature above its melting point (e.g., 40 °C). The temperature should be precisely controlled throughout the measurement.
- **Instrument Setup:** A rotational viscometer with a suitable spindle is selected based on the expected viscosity of the liquid. The instrument should be calibrated using a standard fluid with a known viscosity.<sup>[13]</sup>
- **Measurement:** The spindle is immersed in the molten **ethylene carbonate** to a specified depth. The viscometer is started, and the spindle rotates at a constant speed. The instrument measures the torque required to rotate the spindle, which is then used to calculate the viscosity.<sup>[13]</sup> The reading should be taken after the value has stabilized.<sup>[14]</sup>
- **Data Recording:** The viscosity value, along with the temperature and the spindle speed, are recorded. Multiple measurements should be performed to ensure accuracy.

Note: The specific spindle type, rotational speed, and temperature must be determined and optimized by the researcher based on the specific instrument and experimental conditions.

## Dielectric Constant Measurement

The high dielectric constant of **ethylene carbonate** is fundamental to its ability to dissolve salts in battery electrolytes. The parallel plate capacitor method is a common technique to determine the dielectric constant of a liquid.<sup>[9]</sup>

General Methodology:

- Sample Preparation: Molten **ethylene carbonate** is used as the dielectric material.
- Instrument Setup: A dielectric constant measurement setup typically consists of a parallel plate capacitor, a capacitance meter, and a sample holder. The instrument is calibrated, often by measuring the capacitance of the empty cell (with air as the dielectric).[\[15\]](#)[\[16\]](#)
- Measurement: The molten **ethylene carbonate** is introduced between the plates of the capacitor. The capacitance of the capacitor with the **ethylene carbonate** is then measured. [\[15\]](#)[\[16\]](#)
- Calculation: The dielectric constant ( $\epsilon$ ) is calculated using the formula:  $\epsilon = C_{\text{sample}} / C_{\text{air}}$ , where  $C_{\text{sample}}$  is the capacitance with the **ethylene carbonate** sample and  $C_{\text{air}}$  is the capacitance with air as the dielectric.[\[17\]](#)

Note: The geometry of the capacitor plates and the frequency at which the measurement is performed are important parameters that need to be controlled and reported.

## Solubility Determination

Understanding the solubility of **ethylene carbonate** in various solvents is essential for its use in formulations and synthesis.

General Methodology:

- Sample Preparation: A known amount of **ethylene carbonate** is added to a known amount of the solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached.
- Analysis: After equilibration, the concentration of the dissolved **ethylene carbonate** in the solvent is determined. This can be done using various analytical techniques, such as chromatography (e.g., GC or HPLC) or spectroscopy, after separating the undissolved solid. [\[18\]](#)
- Data Reporting: The solubility is typically reported as grams of solute per 100 grams of solvent at a specific temperature.

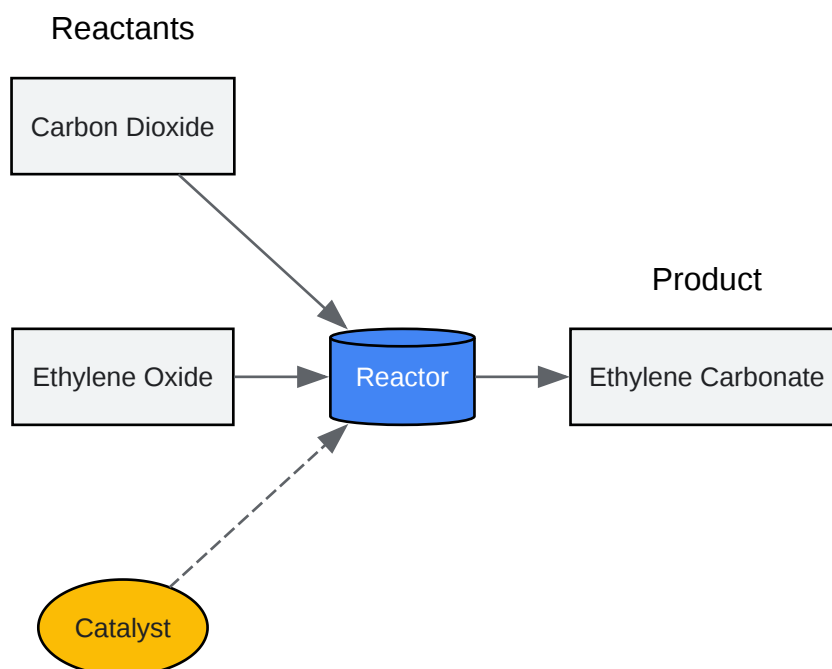
Note: The choice of analytical method will depend on the solvent and the required accuracy of the measurement.

## Key Processes and Logical Workflows

The following diagrams, generated using the DOT language, illustrate important processes involving **ethylene carbonate**.

### Synthesis of Ethylene Carbonate

**Ethylene carbonate** is commercially produced by the reaction of ethylene oxide with carbon dioxide, often in the presence of a catalyst.[19]

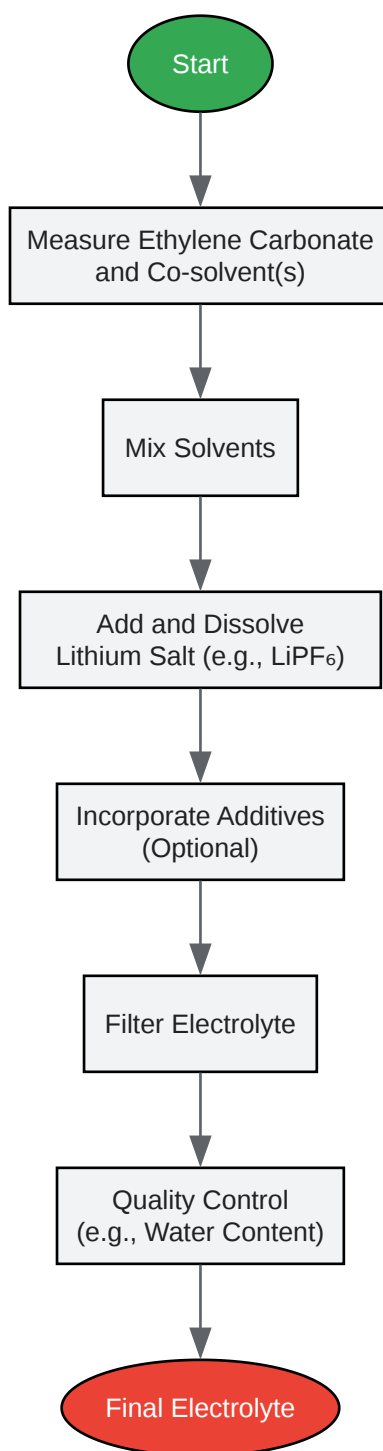


[Click to download full resolution via product page](#)

Caption: Synthesis of **Ethylene Carbonate** from Ethylene Oxide and CO<sub>2</sub>.

### Lithium-Ion Battery Electrolyte Preparation Workflow

**Ethylene carbonate** is a key solvent in the formulation of electrolytes for lithium-ion batteries.

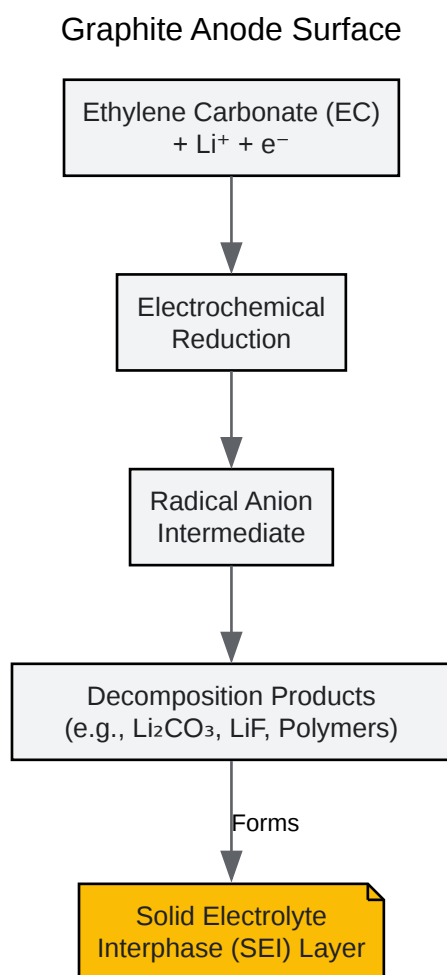


[Click to download full resolution via product page](#)

Caption: General workflow for preparing a lithium-ion battery electrolyte.

## Solid Electrolyte Interphase (SEI) Formation

On the surface of the graphite anode in a lithium-ion battery, **ethylene carbonate** decomposes during the initial charging cycles to form a protective layer known as the Solid Electrolyte Interphase (SEI).<sup>[12]</sup>



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of SEI formation from **ethylene carbonate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. saltworkstech.com [saltworkstech.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. What are the steps of the rotational viscometer viscosity detection method? Q&A | NBCHAO [en1.nbchao.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Formation of the Solid-Electrolyte-Interphase on Graphite Anodes - Institute for Advanced Study (IAS) [ias.tum.de]
- 10. iiserkol.ac.in [iiserkol.ac.in]
- 11. researchgate.net [researchgate.net]
- 12. Development, retainment, and assessment of the graphite-electrolyte interphase in Li-ion batteries regarding the functionality of SEI-forming additives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. drawellanalytical.com [drawellanalytical.com]
- 14. Rotational viscometry | Anton Paar Wiki [wiki.anton-paar.com]
- 15. m.youtube.com [m.youtube.com]
- 16. youtube.com [youtube.com]
- 17. scribd.com [scribd.com]
- 18. Organic carbonates as green media: from laboratory syntheses to industrial applications - Green Chemistry (RSC Publishing) DOI:10.1039/D5GC00536A [pubs.rsc.org]
- 19. cyberleninka.ru [cyberleninka.ru]
- To cite this document: BenchChem. [Ethylene Carbonate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133899#ethylene-carbonate-fundamental-properties-for-researchers]

---

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)